

Proper Disposal and Safe Handling of UPCDC-30245

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Compound of Interest

Compound Name: *UPCDC-30245*

CAS No.: *1883351-01-6*

Cat. No.: *B15607661*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the allosteric p97 inhibitor, **UPCDC-30245**, including operational and disposal plans.

Summary of Key Safety and Handling Procedures

While a specific Safety Data Sheet (SDS) for **UPCDC-30245** is not publicly available, general safety protocols for handling potent, biologically active small molecules should be strictly followed. Based on available information for similar research chemicals, the following procedures are recommended.

Personal Protective Equipment (PPE) and Engineering Controls:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.

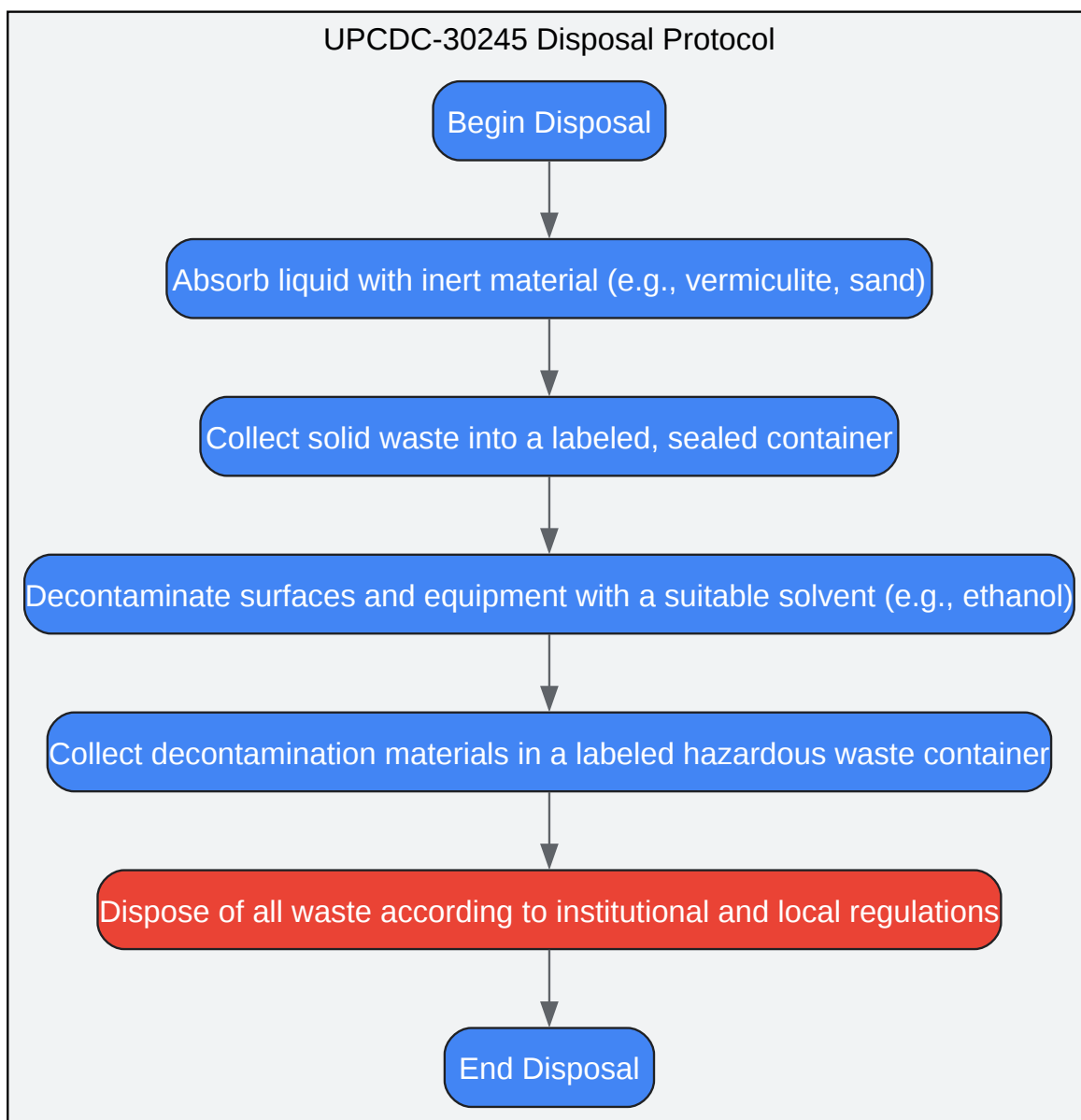
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Body Protection: Wear a lab coat or other protective clothing.

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.

UPCDC-30245 Disposal Workflow

The following diagram outlines the recommended step-by-step procedure for the safe disposal of **UPCDC-30245**.



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Caption: Workflow for the safe disposal of **UPCDC-30245**.

Quantitative Data Summary

The following tables summarize key quantitative data for **UPCDC-30245** based on published research findings.

Parameter	Value	Cell Line(s)	Reference
IC50 (p97 Inhibition)	~27 nM	Not specified	[1]
IC50 (p97 WT)	300 nM	Not specified	[1]
IC50 (p97 N660K mutant)	300 nM	Not specified	[1]

Table 1: Inhibitory Concentrations of **UPCDC-30245**

Experimental Protocols

Cell Proliferation Assays

To assess the anti-proliferative effects of **UPCDC-30245**, various cancer cell lines, including HeLa, A549, BxPC-3, PRMI8226, MM1S, HCT116, and HT29, were utilized.[1] The general protocol involves treating the cells with a range of concentrations of **UPCDC-30245** (e.g., 0.01-100 μ M) for a specified period.[1] Cell viability is then measured using standard assays such as MTT or CellTiter-Glo.

In Vitro Solution Preparation

For in vitro experiments, a stock solution of **UPCDC-30245** is typically prepared in dimethyl sulfoxide (DMSO).[1] A working solution can be prepared by diluting the DMSO stock. For example, to make a 1 mL working solution, 100 μ L of a 20.8 mg/mL DMSO stock can be added to 400 μ L of PEG300, mixed, followed by the addition of 50 μ L of Tween-80, and finally, 450 μ L of saline is added to reach the final volume.[1]

Disclaimer: The information provided is based on publicly available research and general laboratory safety principles. Always consult the specific Safety Data Sheet (SDS) for **UPCDC-30245** and adhere to your institution's and local authorities' regulations for chemical handling and disposal.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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